

Verifying Base Pressure in an NW16 Vacuum System: A Comparative Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	NW16				
Cat. No.:	B15613197	Get Quote			

For researchers, scientists, and drug development professionals working with **NW16** vacuum systems, achieving and verifying the base pressure is critical for process integrity and experimental success. This guide provides a comprehensive comparison of different vacuum pump and gauge combinations, supported by experimental protocols to help users optimize their systems for peak performance.

Section 1: Pumping System Comparison: Reaching the Ultimate Vacuum

The selection of a high vacuum pump in combination with a suitable backing pump is the foundation for achieving the desired base pressure. This section compares the performance of a turbomolecular pump (TMP) paired with either a scroll or a diaphragm backing pump in a typical **NW16** system.

Pump Technology Overview

- Turbomolecular Pumps (TMPs): These are kinetic vacuum pumps that use a series of rotating blades to impart momentum to gas molecules, moving them from the high vacuum side to the fore-vacuum side. They are essential for reaching high and ultra-high vacuum (UHV) ranges.
- Scroll Pumps: These are dry positive displacement pumps that use two interleaved spiral-shaped scrolls to trap and compress gases. They are known for their clean, oil-free operation and ability to achieve lower base pressures than diaphragm pumps.[1]



• Diaphragm Pumps: These are also dry positive displacement pumps that use a flexible diaphragm to vary the volume of a chamber, drawing gas in and expelling it. While robust and oil-free, they typically have a higher ultimate pressure compared to scroll pumps.[1]

Performance Comparison: Turbopump with Scroll vs. Diaphragm Backing Pump

The choice of backing pump significantly impacts the ultimate pressure achievable by the turbomolecular pump. A lower fore-vacuum pressure allows the TMP to operate more efficiently.

Pump Combination	Typical Base Pressure of Backing Pump	Resulting System Base Pressure (with TMP)	Key Advantages	Key Disadvantages
Turbopump + Scroll Pump	≤ 250 mTorr (0.33 mbar)[1]	Lower ultimate pressure, faster pump-down	Oil-free, lower vibration and noise, gradual failure mode.[1]	Higher initial cost, potential for tip seal wear.
Turbopump + Diaphragm Pump	≥ 1 Torr (1.33 mbar)[1]	Higher ultimate pressure, slower pump-down	Oil-free, lower initial cost.	Higher vibration and noise, potential for sudden failure due to diaphragm rupture.[1]

A typical scroll pump can achieve a base pressure of 250 mTorr or lower, while a comparable diaphragm pump will only reach about 1 Torr or lower.[1] This difference in fore-vacuum pressure directly translates to a better ultimate vacuum when using a scroll pump as a backing pump for a turbomolecular pump.[1]

Section 2: Vacuum Gauge Comparison: Accurate Base Pressure Measurement



Accurate measurement of the base pressure is crucial for verifying system performance. This section compares two common types of high-vacuum gauges: Pirani and cold cathode gauges.

Gauge Technology Overview

- Pirani Gauges: These are thermal conductivity gauges that operate by measuring the heat loss from a heated filament to the surrounding gas.[2] The rate of heat loss is dependent on the gas pressure. They are typically used for measuring pressures in the rough to medium vacuum range.
- Cold Cathode Gauges (Inverted Magnetron): These are ionization gauges that measure pressure by ionizing gas molecules within electric and magnetic fields and then measuring the resulting ion current.[3] They are suitable for high to ultra-high vacuum measurements.

Performance Comparison: Pirani vs. Cold Cathode

Gauges

Gauge Type	Measurement Range	Accuracy	Key Advantages	Key Disadvantages
Pirani Gauge	Atmosphere to 10 ⁻⁴ mbar	10-15% of reading	Relatively inexpensive, robust.	Gas-dependent, less accurate at higher vacuum. [3]
Cold Cathode Gauge	10 ⁻³ to 10 ⁻⁹ mbar	30% of reading	Wide measurement range, more rugged than hot filament gauges.	Gas-dependent, less accurate than hot filament gauges, potential for contamination.[2]

For verifying the base pressure in a high vacuum **NW16** system, a cold cathode gauge is the more appropriate choice due to its measurement range. A Pirani gauge is essential for monitoring the initial pump-down and the fore-vacuum pressure. Many modern vacuum systems utilize combination gauges that incorporate both Pirani and cold cathode sensors to cover the entire pressure range.[4]



Section 3: Experimental Protocols for Verifying Base Pressure

This section provides detailed experimental protocols for comparing pump performance, and verifying the effectiveness of a bakeout procedure.

Experiment 1: Comparison of Backing Pumps

This experiment aims to quantify the difference in base pressure achieved in an **NW16** system using a turbomolecular pump with a scroll pump versus a diaphragm pump as the backing pump.

Methodology:

- System Assembly:
 - Assemble a standard NW16 vacuum chamber.
 - Connect a turbomolecular pump to the chamber.
 - Initially, connect the scroll pump as the backing pump to the TMP.
 - o Install a wide-range vacuum gauge (capable of measuring from atmosphere to at least 10^{-8} mbar) on the **NW16** chamber.
 - Connect a data logger to the vacuum gauge to record pressure over time.
- Pump-Down with Scroll Pump:
 - Ensure all connections are leak-tight.
 - Start the scroll pump to begin the roughing process.
 - Once the pressure reaches the crossover pressure for the TMP (typically around 10^{-1} to 10^{-2} mbar), start the turbomolecular pump.
 - Record the pressure as a function of time until the base pressure is reached (i.e., the pressure stabilizes).

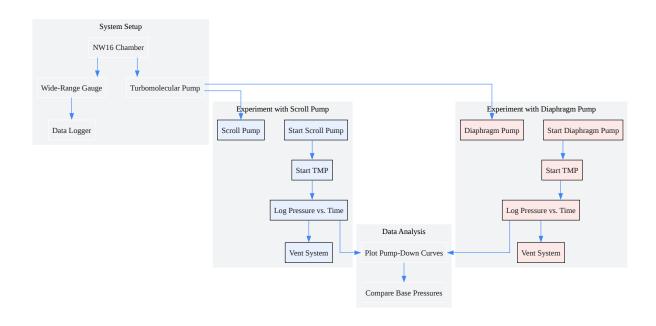






- After reaching the base pressure, vent the system to atmospheric pressure with a dry, inert gas like nitrogen.
- Pump-Down with Diaphragm Pump:
 - Safely disconnect the scroll pump and connect the diaphragm pump as the backing pump to the TMP.
 - Repeat the pump-down procedure as described in step 2.
 - Record the pressure as a function of time until the base pressure is reached.
- Data Analysis:
 - Plot the pump-down curves (pressure vs. time) for both backing pump configurations on the same graph for direct comparison.
 - Compare the ultimate base pressure achieved with each backing pump.





Click to download full resolution via product page

Workflow for Backing Pump Comparison

Experiment 2: Verifying the Effectiveness of a System Bakeout

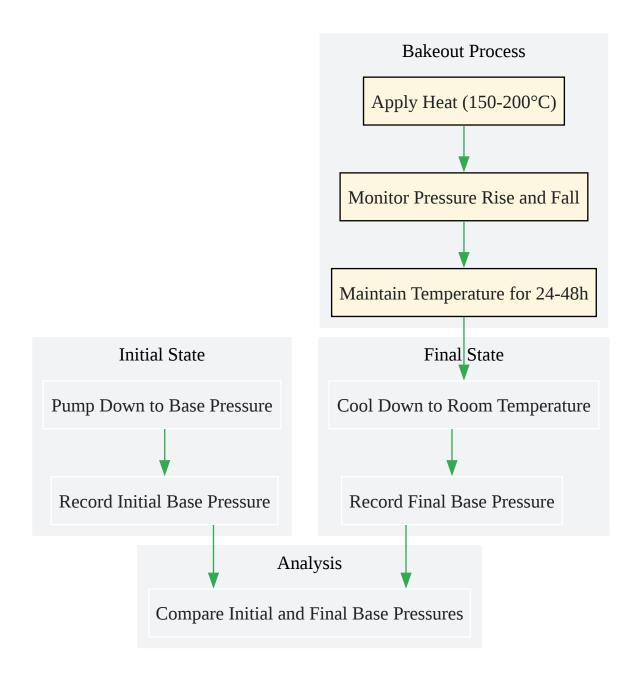


This experiment demonstrates the impact of a system bakeout on the ultimate base pressure. A bakeout is a process of heating the vacuum chamber and components to accelerate the outgassing of adsorbed molecules, primarily water vapor.[5]

Methodology:

- Initial Pump-Down:
 - Using the optimal pump configuration determined in Experiment 1 (turbopump + scroll pump), pump down the NW16 system to its base pressure without baking.
 - Record the ultimate pressure achieved.
- Bakeout Procedure:
 - Wrap the **NW16** chamber with heating tapes or place it inside a bakeout oven.
 - Attach thermocouples to monitor the chamber temperature.
 - While the system is pumping, slowly increase the temperature of the chamber to 150-200°C.[6] The pressure inside the chamber will initially rise as molecules are desorbed from the surfaces.[5]
 - Maintain the bakeout temperature for 24-48 hours, or until the pressure begins to decrease and stabilize at a new, lower level.[5]
- Cooldown and Final Pressure Measurement:
 - Turn off the heating tapes/oven and allow the system to cool down to room temperature while still under vacuum.
 - Once the system has cooled, record the new ultimate base pressure.
- Data Analysis:
 - Compare the base pressure achieved before and after the bakeout procedure.





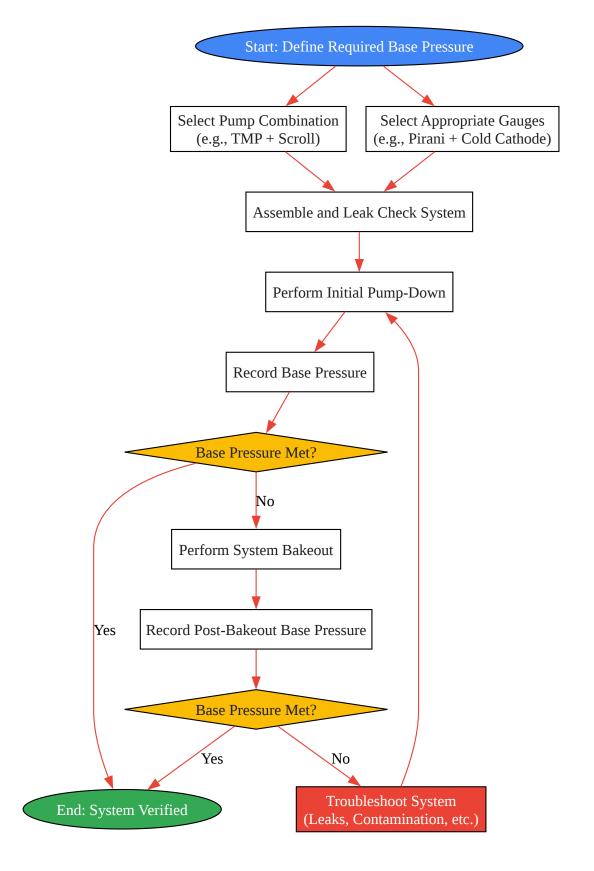
Click to download full resolution via product page

Workflow for System Bakeout Verification

Section 4: Logical Framework for Base Pressure Verification

The process of verifying the base pressure in an **NW16** vacuum system can be summarized in a logical workflow that guides the user from initial setup to final analysis.





Click to download full resolution via product page

Logical Workflow for Base Pressure Verification



By following this guide, researchers, scientists, and drug development professionals can systematically evaluate and optimize their **NW16** vacuum systems to reliably achieve and verify the required base pressure for their applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. agilent.com [agilent.com]
- 2. pfeiffer-vacuum.com [pfeiffer-vacuum.com]
- 3. agilent.com [agilent.com]
- 4. Indirect Pressure Measurement Gauges [edwardsvacuum.com]
- 5. 3 factors to consider when performing a system 'bake-out' [edwardsvacuum.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Verifying Base Pressure in an NW16 Vacuum System: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613197#verifying-base-pressure-in-an-nw16-vacuum-system]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com